

13C NMR Spectral Data Guide: 2-Methoxypurine (C2 Position)

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Compound of Interest

Compound Name: 2-methoxy-7H-purine

CAS No.: 37432-20-5

Cat. No.: B11924195

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Executive Summary & Structural Context

The C2 carbon in 2-methoxypurine is a critical diagnostic marker in purine chemistry. Its chemical shift is significantly deshielded relative to the parent purine due to the direct attachment of the methoxy oxygen and the flanking nitrogen atoms (N1 and N3). Correct assignment requires distinguishing this signal from the C4, C6, and C8 resonances, which are sensitive to tautomeric equilibrium (N7-H vs. N9-H).

Core Spectral Data (DMSO-d₆)

Compound	C2 Shift (δ ppm)	C6 Shift (δ ppm)	Structural Note
2-Methoxyadenosine	161.7	156.2	Surrogate standard for 2-OMe purine core
2-Methoxypyridine	164.0	-	Monocyclic analog (electronic reference)
Guanine	154.0	158.0	2-amino-6-oxo analog
2-Chloropurine	152.5	150-155	Electron-withdrawing Cl vs OMe
Purine (Parent)	152.1	145.5	Unsubstituted reference

Note: Data for 2-methoxyadenosine is used as the primary spectral anchor for the 2-methoxypurine core due to the high structural conservation at the C2 position. The 6-amino group in adenine typically exerts a minor shielding effect (<2 ppm) on C2 compared to a hydrogen, suggesting the C2 of unsubstituted 2-methoxypurine resides in the 162–164 ppm range.

Technical Analysis: The C2 Chemical Shift

Mechanism of Shift Assignment

The C2 resonance of 2-methoxypurine appears in the downfield region (160–165 ppm), distinct from the methoxy carbon itself (~54–56 ppm).

- Deshielding Effect:** The electronegative oxygen atom of the methoxy group withdraws electron density via induction (-I effect), significantly deshielding the C2 nucleus compared to the C2-H of the parent purine (152.1 ppm).
- Resonance Effect:** While the oxygen lone pair can donate electron density (+M effect), the inductive withdrawal dominates in the electron-deficient pyrimidine ring of the purine system, similar to the trend seen in 2-methoxypyridine (164.0 ppm).
- Differentiation:** C2 is distinguished from C6 (in 2-methoxyadenine derivatives) because C6 is often shielded by exocyclic amines or deshielded by carbonyls (in guanine-like systems).

Tautomerism and Solvent Effects

Purines exist in a tautomeric equilibrium between N7-H and N9-H forms.

- DMSO-d₆: Favors the N9-H tautomer for most 2-substituted purines.
- C2 Sensitivity: The C2 chemical shift is less sensitive to N7/N9 tautomerism than C4 or C8, making it a reliable structural probe. However, protonation at N1 or N3 (in acidic media) will cause significant upfield or downfield shifts depending on the specific site of protonation.

Comparative Analysis: 2-Methoxypurine vs. Alternatives

The following table compares the C2 spectral performance of 2-methoxypurine against common analogs used in drug discovery scaffolds.

Feature	2-Methoxypurine	Guanine (2-NH ₂ , 6-Oxo)	2-Chloropurine
C2 Shift (ppm)	~161.7 - 164.0	154.0	152.5
Electronic Nature	Electron-Rich (OMe donor)	Amphoteric (H-bond donor/acceptor)	Electron-Poor (Cl acceptor)
Solubility (DMSO)	High	Low (Aggregates)	Moderate
Spectral Resolution	Sharp Singlet (Quaternary)	Broad (Quadrupolar N broadening)	Sharp Singlet
Diagnostic Utility	High (Distinct from aromatics)	Moderate (Overlap with C4/C8)	High

Experimental Protocol: Acquiring High-Fidelity ¹³C NMR

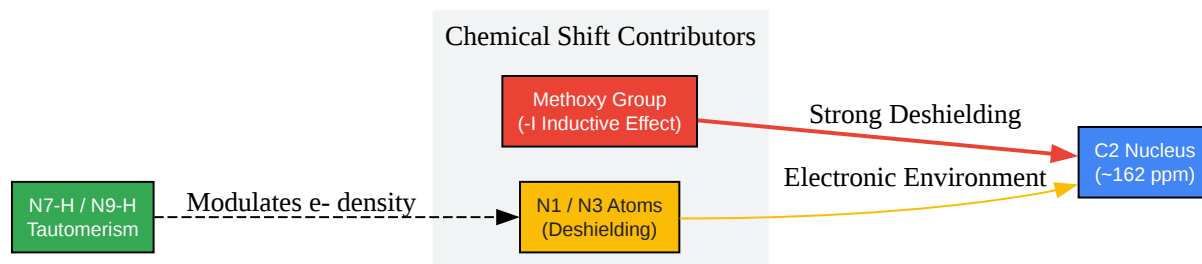
Acquiring ¹³C NMR data for quaternary carbons in purines requires optimized relaxation delays.

Step-by-Step Workflow

- Sample Preparation:
 - Dissolve 20–30 mg of 2-methoxypurine in 0.6 mL DMSO-d₆.
 - Critical: Use a high-quality NMR tube (5 mm) to minimize shimming errors.
 - Optional: Add 1-2 drops of CDCl₃ if using a mixed solvent system, but pure DMSO-d₆ is preferred for solubility.
- Instrument Parameters (Typical 400/500 MHz):
 - Pulse Sequence:zgpg30 (Power-gated decoupling).
 - Spectral Width: 240 ppm (to capture C2/C6 and carbonyls).
 - Relaxation Delay (D1): Set to 2.0 – 3.0 seconds.
 - Reasoning: C2 is a quaternary carbon with no attached protons (long T1 relaxation time). A short D1 will saturate the signal, reducing intensity.
 - Scans (NS): Minimum 1024 scans (due to low sensitivity of quaternary carbons).
 - Temperature: 298 K (25°C).
- Processing:
 - Line Broadening (LB): 1.0 – 2.0 Hz.
 - Baseline Correction: Polynomial (abs) to flatten the broad hump from glass/DMSO.
 - Referencing: Set DMSO-d₆ septet center to 39.52 ppm.

Structural Visualization

The following diagram illustrates the structural influences on the C2 chemical shift, including the inductive effect of the methoxy group and the tautomeric equilibrium.



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Caption: Factors influencing the ¹³C NMR chemical shift of the C2 position in 2-methoxypurine. The methoxy group exerts a dominant deshielding effect.

References

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